

analytical reference standard Pyrazole N-Demethyl Sildenafil-d3

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Compound Focus: Pyrazole N-Demethyl Sildenafil-d3

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Introduction to Pyrazole N-Demethyl Sildenafil-d3

Pyrazole N-Demethyl Sildenafil-d3 is a deuterium-labeled stable isotope of the active metabolite of Sildenafil, N-Desmethyl Sildenafil. This compound is specifically designed for use in research and analytical chemistry. Its primary function is to serve as an **internal standard** in quantitative analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS), Gas Chromatography-Mass Spectrometry (GC-MS), and NMR spectroscopy [1]. The incorporation of three deuterium atoms ([2H] or D) in place of hydrogen in the methyl group of the piperazine ring provides a predictable mass shift and nearly identical chemical behavior to its non-labeled counterpart, thereby improving the accuracy and reliability of analytical measurements [2] [1].

Key Chemical and Physical Properties

The table below summarizes the fundamental properties of **Pyrazole N-Demethyl Sildenafil-d3**:

Property	Specification
CAS Number	1185044-03-4 [3] [2] [4]

Property	Specification
Molecular Formula	C ₂₁ H ₂₅ D ₃ N ₆ O ₄ S [3] [2]
Molecular Weight	463.57 g/mol [3] [4]
Chemical Name	1-[[3-(4,7-Dihydroxy-7-oxo-3-propyl-1H-pyrazolo[4,3-d]pyrimidin-5-yl)-4-ethoxyphenyl]sulfonyl]-4-(methyl-d3)piperazine [2] [4]
Appearance	White to Off-White solid [5]
Melting Point	233-235°C [5]
Storage Condition	-20°C Freezer [5]
Solubility	Sparingly soluble in Methanol; Slightly soluble in DMSO [5]

Table 1: Chemical and physical properties of **Pyrazole N-Demethyl Sildenafil-d3**.

It is crucial to distinguish the deuterated standard from its non-deuterated form, N-Desmethyl Sildenafil (CAS# 139755-82-1), which has a molecular formula of C₂₁H₂₈N₆O₄S and a molecular weight of 460.55 g/mol [6]. The 3 Da mass difference is key for its use in mass spectrometry.

Applications in Research and Drug Development

The primary applications of **Pyrazole N-Demethyl Sildenafil-d3** are in the field of analytical chemistry and pharmaceutical research, leveraging its role as a stable isotope-labeled internal standard.

- Quantitative Bioanalysis:** It is extensively used as an internal standard for the precise quantification of N-Desmethyl Sildenafil and Sildenafil itself in biological matrices such as plasma, serum, and urine. By adding a known amount of the deuterated standard to a sample before processing, scientists can account for analyte loss during sample preparation and correct for ion suppression or enhancement effects in the mass spectrometer, leading to highly accurate concentration data [1].

- **Metabolic and Pharmacokinetic Studies:** In drug development, understanding the metabolic fate and pharmacokinetic profile (absorption, distribution, metabolism, and excretion) of a drug is critical. This standard allows researchers to accurately track and quantify the levels of the N-desmethyl metabolite, which is a major active metabolite of Sildenafil [1].
- **Quality Control and Impurity Profiling:** In the pharmaceutical industry, this compound can be used as a reference standard to monitor the quality of drug substances and products, and to identify and quantify related substances or degradation products, ensuring drug safety and efficacy [6].

Protocol: Quantitative Analysis of N-Desmethyl Sildenafil in Plasma using LC-MS/MS with Pyrazole N-Demethyl Sildenafil-d3 as Internal Standard

The following section provides a detailed methodology for the quantification of N-Desmethyl Sildenafil in human plasma. This protocol can be adapted for other biological matrices.

Principle

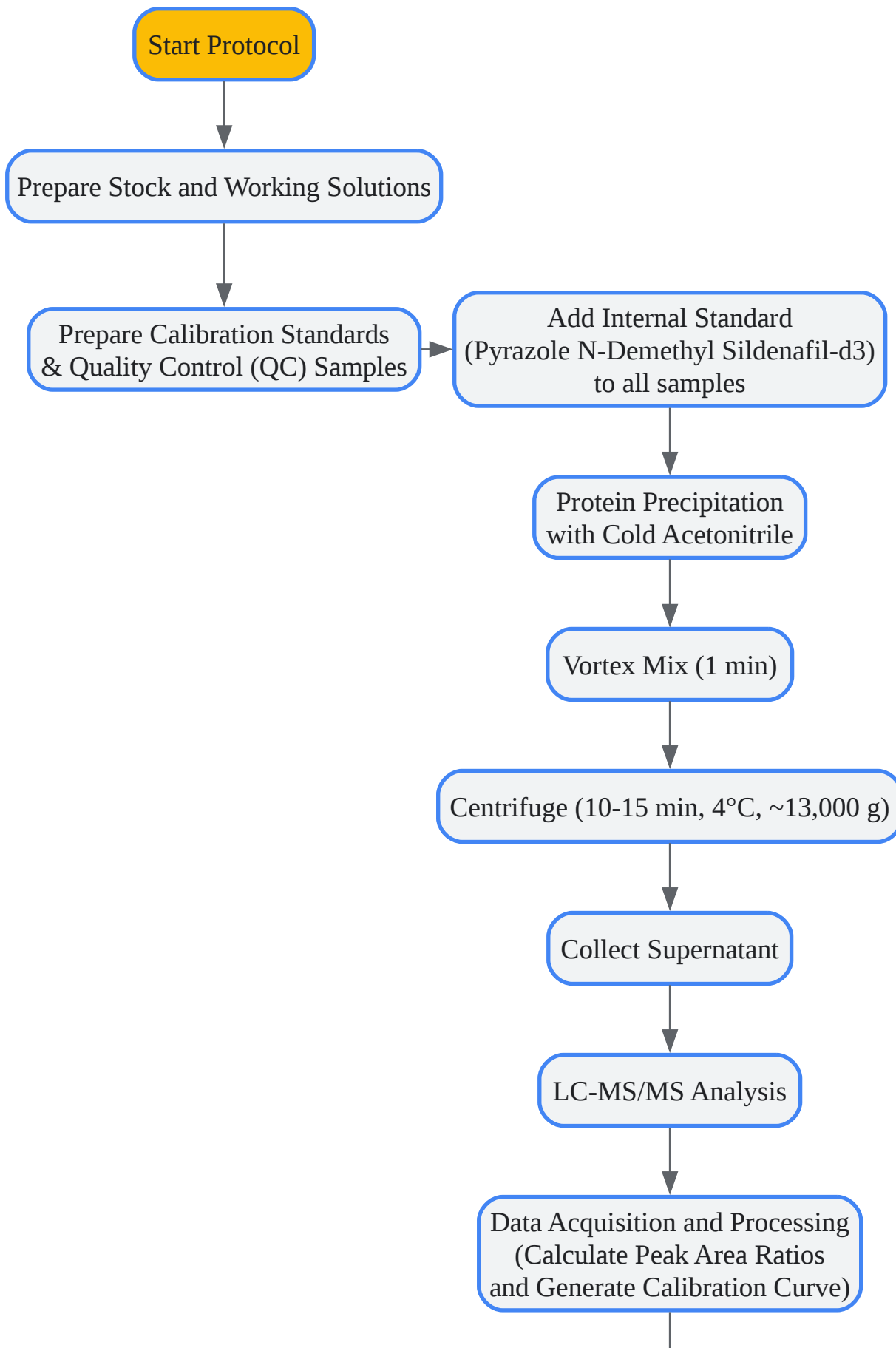
This method uses Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) for the selective and sensitive quantification of N-Desmethyl Sildenafil. **Pyrazole N-Demethyl Sildenafil-d3** is used as the Internal Standard (IS) to correct for variability in sample preparation and analysis. Analyte and IS are extracted from the plasma matrix via protein precipitation and then analyzed using reversed-phase chromatography and multiple reaction monitoring (MRM) in mass spectrometry.

Materials and Reagents

- **Analytical Standard:** **Pyrazole N-Demethyl Sildenafil-d3** (CAS# 1185044-03-4), purity >98% [2].
- **Reference Standard:** N-Desmethyl Sildenafil (CAS# 139755-82-1) [6].
- **Solvents:** HPLC-grade or higher Methanol, Acetonitrile, Dimethyl Sulfoxide (DMSO), and Water.
- **Biological Matrix:** Control human plasma.
- **Equipment:** LC-MS/MS system, analytical balance, micropipettes, vortex mixer, centrifuge, and ultrasonic bath.

Experimental Workflow

The complete analytical procedure is summarized in the following workflow diagram:





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Detailed Procedures

4.1. Preparation of Stock and Working Solutions

- **Primary Stock Solutions (1 mg/mL):**

- Weigh 10 mg of N-Desmethyl Sildenafil and 10 mg of **Pyrazole N-Demethyl Sildenafil-d3** separately.
- Dissolve each in 10 mL of DMSO to obtain 1 mg/mL stock solutions. Vortex to ensure complete dissolution.
- Store at -20°C.

- **Working Standard Solutions:**

- Serially dilute the N-Desmethyl Sildenafil stock solution with methanol to prepare a set of working standards covering the expected calibration range (e.g., from 10 ng/mL to 5000 ng/mL).

- **Internal Standard Working Solution:**

- Dilute the **Pyrazole N-Demethyl Sildenafil-d3** stock solution with methanol to a final concentration suitable for spiking (e.g., 100 ng/mL).

4.2. Preparation of Calibration Curve and Quality Control (QC) Samples

- **Calibration Standards:** Spike appropriate volumes of the working standard solutions into control human plasma to generate a calibration curve with at least 6 non-zero concentrations (e.g., 5, 10, 50, 100, 500, 1000, 2500 ng/mL).
- **Quality Control (QC) Samples:** Prepare QC samples at three concentration levels (Low, Medium, High) within the calibration range to assess the accuracy and precision of the run.
- **Internal Standard Addition:** Add a fixed volume (e.g., 25 µL) of the IS working solution to 100 µL of each calibration standard, QC sample, and study sample. Vortex thoroughly.

4.3. Sample Preparation (Protein Precipitation)

- To each 100 μL plasma sample (containing IS), add 300 μL of cold acetonitrile.
- Vortex mix vigorously for 1 minute to ensure complete protein precipitation.
- Centrifuge the samples at $13,000 \times g$ for 10-15 minutes at 4°C .
- Carefully transfer the clear supernatant to a clean autosampler vial or a 96-well plate for LC-MS/MS analysis. A dilution step with water may be necessary if the organic content is too high for the chromatographic conditions.

LC-MS/MS Analysis Conditions

The table below provides typical instrument parameters that should be optimized for your specific system.

Parameter	Setting	Chromatography	Column	C18 (e.g., 100 mm x 2.1 mm, 2.7 μm)		
Column Temperature	40°C	Mobile Phase A	0.1% Formic Acid in Water	Mobile Phase B	0.1% Formic Acid in Acetonitrile	
Gradient Program	Time (min) %B	0.0 10	2.0 10	8.0 90	9.0 90	
	9.1 10	12.0 10	Flow Rate	0.3 mL/min	Injection Volume	5-10 μL
Mass Spectrometry	Ionization Mode	Electrospray Ionization (ESI), Positive	MRM Transitions	Analytic Q1 Mass (m/z) Q3 Mass (m/z)	N-Desmethyl Sildenafil 461.2 A product ion (e.g., 283.1)	
	Pyrazole N-Demethyl Sildenafil-d3 (IS)	464.2 A corresponding product ion	Source Parameters	(Optimize for instrument: Gas Flows, Temperatures, Voltages)		

Table 2: Typical LC-MS/MS conditions for the analysis of N-Desmethyl Sildenafil and its deuterated internal standard.

Data Processing and Calculation

- **Peak Area Ratio:** For each calibration standard, calculate the peak area ratio of N-Desmethyl Sildenafil to the Internal Standard (**Pyrazole N-Demethyl Sildenafil-d3**).
- **Calibration Curve:** Generate a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards. Use a linear regression model, with or without weighting (e.g., $1/x^2$), that provides the best fit.
- **Concentration Calculation:** Calculate the concentration of N-Desmethyl Sildenafil in QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Safety and Regulatory Considerations

- **For Research Use Only: Pyrazole N-Demethyl Sildenafil-d3** is intended for laboratory research and analysis only. It is **not for diagnostic or therapeutic use** in humans [1] [4].
- **Controlled Substance:** Please note that this product or its parent compound may be a controlled substance in your territory and subject to specific regulations [1].
- **Safe Handling:** Consult the relevant Safety Data Sheet (SDS) before use. Standard laboratory safety practices, including the use of personal protective equipment (PPE), should be followed.

References and Suppliers

The following references and suppliers were used in compiling this application note.

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